

Introduction: The Enduring Intrigue of the Three-Membered Ring

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Compound of Interest

Compound Name: *(1R,2S)-rel-Cyclopropane-1,2-dicarboxylic acid*

CAS No.: 696-74-2

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Cyclopropanedicarboxylic acids, a class of organic compounds featuring a strained three-membered carbocyclic ring bearing two carboxyl groups, represent a fascinating confluence of historical discovery, synthetic innovation, and modern therapeutic application. Their unique structural rigidity and stereochemical properties have cemented their status as invaluable building blocks in organic synthesis and as privileged scaffolds in medicinal chemistry.^{[1][2]} The inherent strain of the cyclopropane ring, far from being a liability, imparts unique chemical reactivity and a defined three-dimensional geometry that researchers have harnessed for over a century. This guide provides a comprehensive exploration of the discovery and history of these remarkable molecules, from the pioneering efforts of 19th-century chemists to their contemporary role in the development of novel pharmaceuticals.

This document will delve into the initial groundbreaking syntheses, the evolution of more efficient methodologies, and the critical role these compounds play in drug design, offering researchers, scientists, and drug development professionals a detailed perspective on the causality behind experimental choices and the enduring legacy of these small, yet powerful, molecules.

Part 1: The Genesis of Cyclopropane Synthesis - Perkin's Alicyclic Synthesis

The story of cyclopropanedicarboxylic acids is inextricably linked to the broader history of cyclopropane chemistry itself. In the late 19th century, the synthesis of small, strained carbocyclic rings was a formidable challenge that pushed the boundaries of chemical theory. The prevailing belief was that carbon atoms preferred tetrahedral bond angles of 109.5° , making the 60° internal angles of a cyclopropane ring seem highly improbable.

It was the groundbreaking work of William Henry Perkin Jr. in 1884 that marked the dawn of cyclopropane synthesis.^{[3][4]} Working in the laboratory of Adolf von Baeyer, Perkin devised a method that would become a cornerstone of alicyclic chemistry.^[5] His approach was elegantly logical: to form a three-membered ring, one needed a three-carbon chain with reactive groups at both ends that could be induced to form a new carbon-carbon bond.

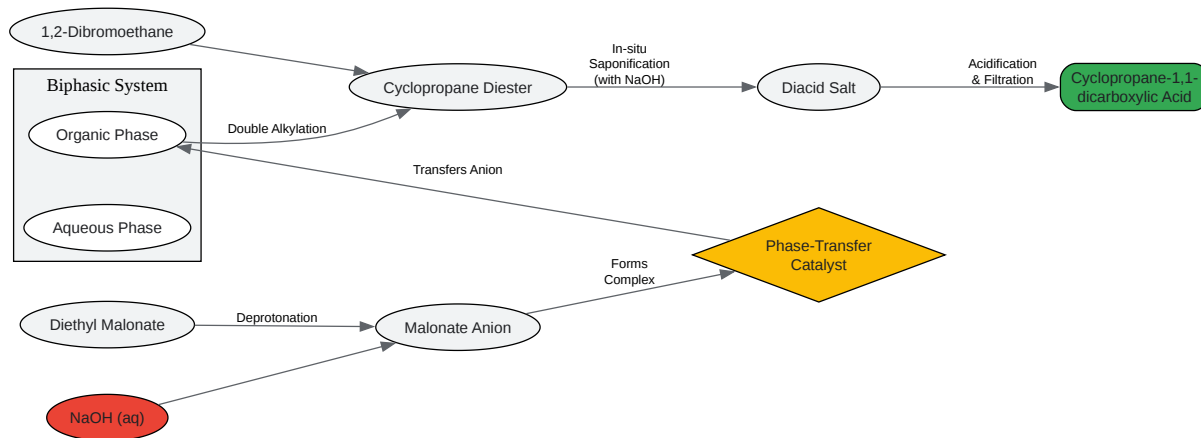
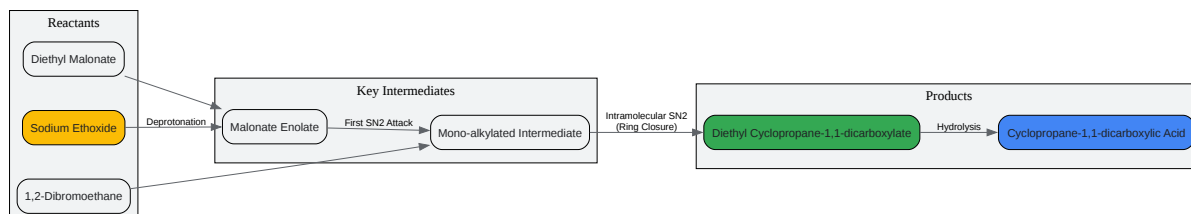
The Causality Behind the Experiment:

Perkin's genius lay in his choice of reagents. He selected diethyl malonate, a readily available compound with two acidic α -hydrogens, making its corresponding enolate an excellent carbon nucleophile. For the three-carbon chain precursor, he chose 1,2-dibromoethane. The experimental design was based on a sequential double alkylation:

- **Deprotonation:** Sodium ethoxide, a strong base, was used to deprotonate diethyl malonate, generating a nucleophilic enolate.
- **First S_N2 Attack:** The malonate enolate attacks one of the electrophilic carbons of 1,2-dibromoethane in a nucleophilic substitution (S_N2) reaction, displacing the first bromide and forming an intermediate.
- **Second Deprotonation & Intramolecular Cyclization:** A second deprotonation at the α -carbon, followed by a rapid intramolecular S_N2 reaction, displaces the second bromide and closes the three-membered ring.^[6]

This reaction, first yielding diethyl cyclopropane-1,1-dicarboxylate, was a landmark achievement.^[3] Although the initial yields were modest (around 27-29%), it provided the first rational synthesis of a stable cyclopropane derivative and opened the door to a new field of

chemistry.[3] The subsequent hydrolysis of the diester provided the parent cyclopropane-1,1-dicarboxylic acid.



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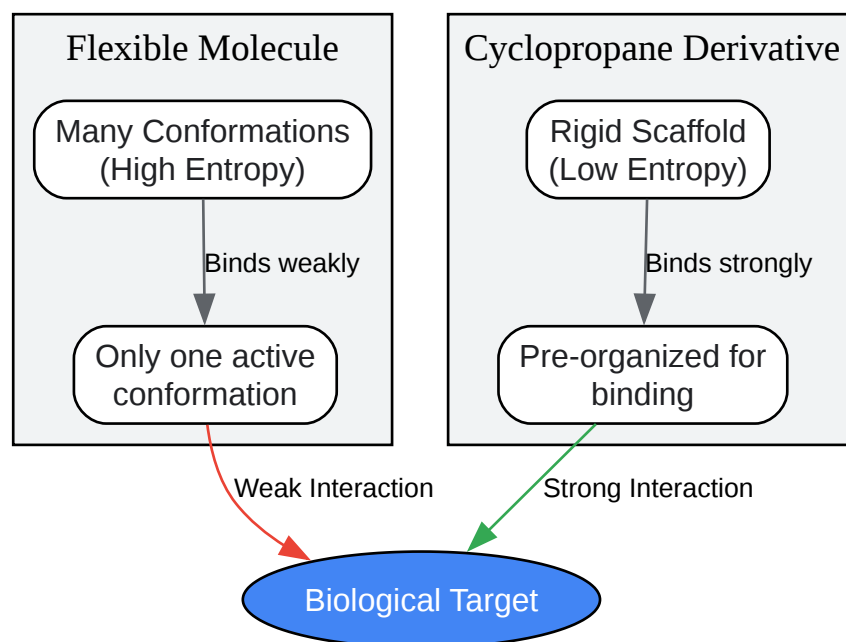
Figure 2: Workflow for the modern phase-transfer catalysis synthesis.

Part 4: The Ascendancy of Cyclopropanes in Drug Development

The true value of cyclopropanedicarboxylic acids and their derivatives in the modern scientific landscape lies in their application in medicinal chemistry. [7]The cyclopropane ring is considered a "bioisostere" of other common chemical groups, but with distinct advantages.

The Principle of Conformational Constraint:

Many drug molecules are flexible, adopting numerous shapes (conformations). However, only one specific conformation typically binds effectively to a biological target (like an enzyme or receptor). The inherent rigidity of the cyclopropane ring locks the attached functional groups into a well-defined spatial arrangement. [1]This "conformational constraint" reduces the entropic penalty of binding, potentially leading to a significant increase in binding affinity and biological activity.



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Figure 3: Cyclopropane scaffolds enhance binding by pre-organizing functional groups.

Key Therapeutic Applications:

- **Enzyme Inhibition:** Derivatives of cyclopropane-1,2-dicarboxylic acid are potent inhibitors of O-acetylserine sulfhydrylase (OASS), an essential enzyme in the cysteine biosynthesis pathway of bacteria. [1][8][9] Because this enzyme is absent in mammals, it is an attractive target for developing novel antibiotics. [1]* **Antidepressants:** A series of 1-aryl-2-(aminomethyl)cyclopropanecarboxylic acid derivatives were synthesized and evaluated as potential antidepressants. [10] One compound from this class, Midalcipran, was selected for further development based on its high activity in pharmacological tests. [10]* **Herbicides:** Cyclopropane-1,1-dicarboxylic acid itself is an inhibitor of ketol-acid reductoisomerase (KARI), an enzyme in the branched-chain amino acid pathway in plants, making its analogues candidates for new herbicides. [11]* **General Drug Scaffolds:** The cyclopropane-1,1-dicarboxylic acid core is a versatile building block used in the synthesis of more complex molecules, including intermediates for drugs like Montelukast and Ketorolac. [2][12] It is also a precursor for synthesizing (1S,2S)-cyclopropane-1,2-dicarboxylic acid, a reagent used in the synthesis of the antitumor antibiotic agent bleomycin. [13]

Conclusion

From a 19th-century chemical curiosity born from the ingenuity of W. H. Perkin Jr., cyclopropanedicarboxylic acids have evolved into indispensable tools for modern science. The historical journey from low-yield, challenging syntheses to robust, scalable modern methods like phase-transfer catalysis illustrates the relentless progress of organic chemistry. Today, the unique, conformationally constrained scaffold provided by the cyclopropane ring is a critical design element in the rational development of new therapeutics. The story of cyclopropanedicarboxylic acids is a testament to how the pursuit of fundamental synthetic challenges can ultimately yield molecules of profound practical and medicinal importance.

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